

Gandotinib storage stability and handling precautions

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Compound Focus: Gandotinib

CAS No.: 1229236-86-5

Cat. No.: S548077

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Handling Precautions & Hazard Information

To ensure safety while handling **Gandotinib** in the laboratory, please adhere to the following precautions. Note that different suppliers have varying hazard classifications, so it is prudent to apply the most stringent controls.

Aspect	Precautions
Personal Protective Equipment (PPE)	Safety goggles, impervious clothing, protective gloves, and a suitable respirator to avoid inhalation of dust or aerosols [1] [2].
General Handling	Handle in a well-ventilated area, preferably with appropriate exhaust ventilation. Avoid contact with skin, eyes, and clothing. Avoid dust and aerosol formation. Do not eat, drink, or smoke in the handling area [1] [2] [3].

| **Hazard Statements (GHS)** | **H302:** Harmful if swallowed [1]. **H410:** Very toxic to aquatic life with long-lasting effects [1]. | | **Precautionary Measures** | Wash skin thoroughly after handling. Avoid release to the environment. Collect spillage properly. In case of ingestion, rinse mouth and call a poison center or doctor—do NOT induce vomiting [1] [2]. | | **Spill Response** | Wear full protective equipment. Absorb spills with a

liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment with alcohol. Dispose of contaminated material according to local regulations [1] [2]. |

Storage Conditions & Stability

Proper storage is critical for maintaining the stability and integrity of **Gandotinib**. The recommended conditions vary depending on the form of the product (powder or in solvent) [1] [2].

| Form | Recommended Temperature | Stability / Shelf Life | | :--- | :--- | :--- | | **Powder Form** | **-20°C** [1] [2] | 3 years at -20°C; 2 years at 4°C [2]. | | **Solution in Solvent** | **-80°C** [1] [2] | 6 months at -80°C; 1 month at -20°C [2]. | | **General Conditions** | Keep the container tightly sealed in a cool, dry, and well-ventilated place. Protect from direct sunlight, moisture, and ignition sources [1] [2] [3]. |

Solubility & Stock Solution Preparation

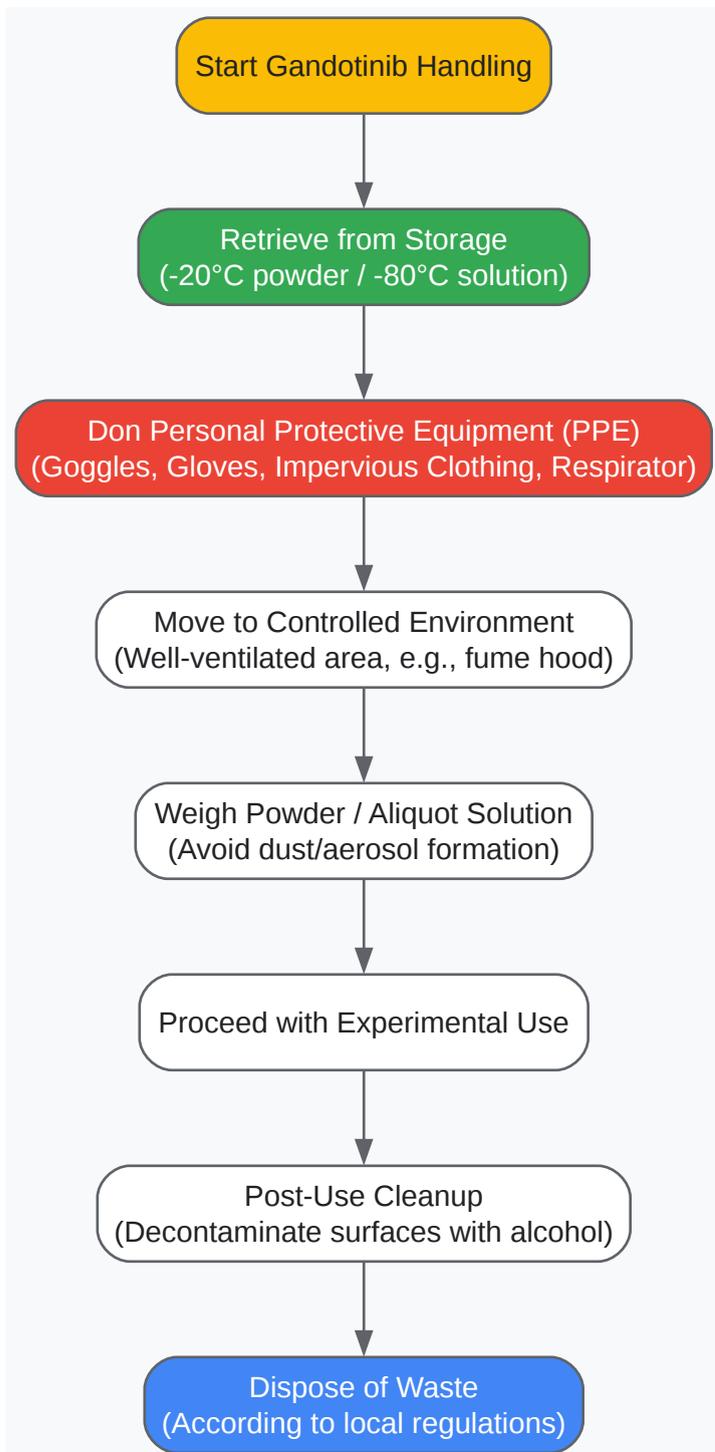
The table below summarizes solubility data for preparing stock solutions for *in vitro* assays [4] [5].

Solvent	Solubility / Concentration
DMSO	94 mg/mL (200.02 mM) [4] [5].
Ethanol	9 mg/mL (19.15 mM) [4] [5].
Water	Insoluble [4] [5].

Note on DMSO: Moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh, dry DMSO for preparing stock solutions [4].

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for safely handling **Gandotinib** from storage to disposal, integrating the precautions listed above.



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FAQ for Researchers

Q1: What is the primary mechanism of action of Gandotinib? A1: **Gandotinib** is a potent, ATP-competitive inhibitor of the JAK2 tyrosine kinase. It is particularly effective against the JAK2V617F mutant oncogene, which is a key driver in many myeloproliferative neoplasms. It shows selectivity for mutant JAK2 over wild-type JAK2 [4] [6].

Q2: My Gandotinib powder in DMSO has precipitated. What should I do? A2: The solubility data indicates that **Gandotinib** is highly soluble in DMSO (94 mg/mL). If precipitation occurs, gently warming the tube and vortexing may help redissolve the compound. Using fresh, dry DMSO is crucial. Note that storage conditions for DMSO stock solutions are critical; keep them at -80°C and avoid repeated freeze-thaw cycles [4] [5].

Q3: Are there any specific ecological hazards I should be aware of? A3: Yes. **Gandotinib** is classified as very toxic to aquatic life and can cause long-lasting effects in the environment. It is imperative to prevent the compound from entering drains or water courses. All waste and spillage should be collected and disposed of via an approved waste disposal plant [1].

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References

1. Gandotinib(LY2784544)|1229236-86-5|MSDS [dcchemicals.com]
2. Material Safety Data Sheet of Gandotinib [abmole.com]
3. LY 2784544 - Safety Data Sheet [chemicalbook.com]
4. Gandotinib (LY2784544) | JAK inhibitor | Mechanism [selleckchem.com]
5. Gandotinib (LY2784544) Datasheet [selleckchem.com]
6. Discovery and characterization of LY2784544, a small ... - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Gandotinib storage stability and handling precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548077#gandotinib->

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